

AC-55541 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC-55541

Cat. No.: B1665388

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An In-Depth Technical Guide to AC-55541

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, biological activity, and experimental methodologies related to **AC-55541**, a potent and selective agonist of the Protease-Activated Receptor 2 (PAR2).

Core Properties of AC-55541

AC-55541 is a small molecule compound widely used in research to investigate the physiological and pathological roles of PAR2.^{[1][2][3]} Its key properties are summarized in the table below.

Property	Value
Molecular Formula	C ₂₅ H ₂₀ BrN ₅ O ₃ ^{[1][2][3][4]}
Molecular Weight	518.36 g/mol ^{[2][3][4][5]}
CAS Number	916170-19-9 ^{[1][2][3]}
Purity	≥97% ^{[2][3]}
Form	Solid ^[1]
Solubility	Soluble in DMSO to 50 mM ^{[1][2][3]}

Biological Activity and Potency

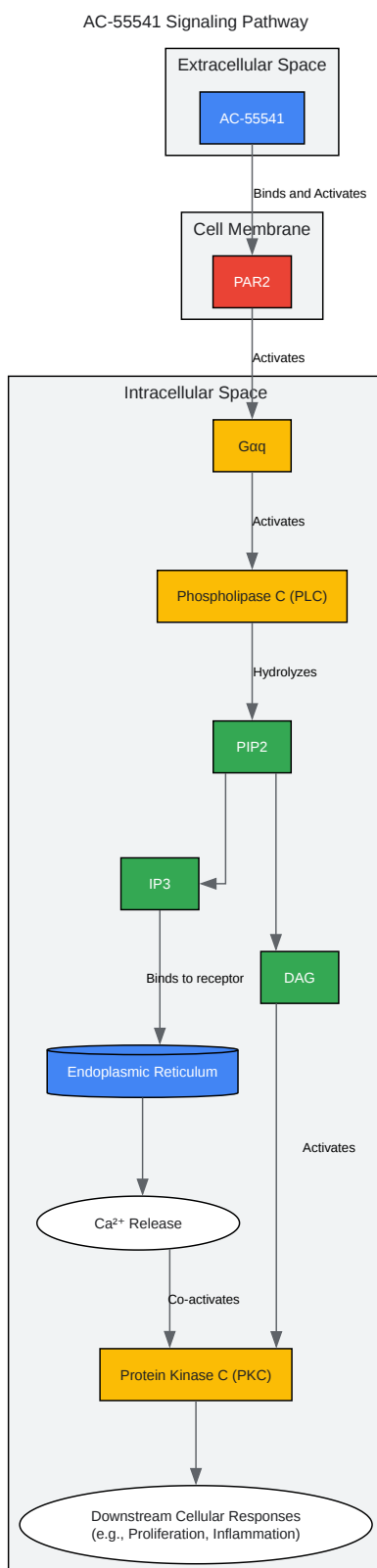
AC-55541 is a potent and selective agonist for PAR2, with no significant activity at other PAR subtypes or a panel of over 30 other receptors involved in inflammation and nociception.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its agonistic activity has been quantified in various in vitro functional assays.

Assay	pEC ₅₀
Cell Proliferation	6.7 [1] [2] [3]
Phosphatidylinositol (PI) Hydrolysis	5.9 [1] [2] [3] [5]
Calcium (Ca ²⁺) Mobilization	6.6 [1] [2] [3] [5]

In vivo, **AC-55541** has been shown to exhibit pronociceptive activity.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Signaling Pathway of AC-55541

As a PAR2 agonist, **AC-55541** initiates a cascade of intracellular signaling events upon binding to the receptor. This pathway is characteristic of G-protein coupled receptor (GPCR) activation, primarily involving the Gαq subunit, leading to the activation of Phospholipase C (PLC) and subsequent downstream signaling.



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AC-55541 mediated PAR2 signaling cascade.

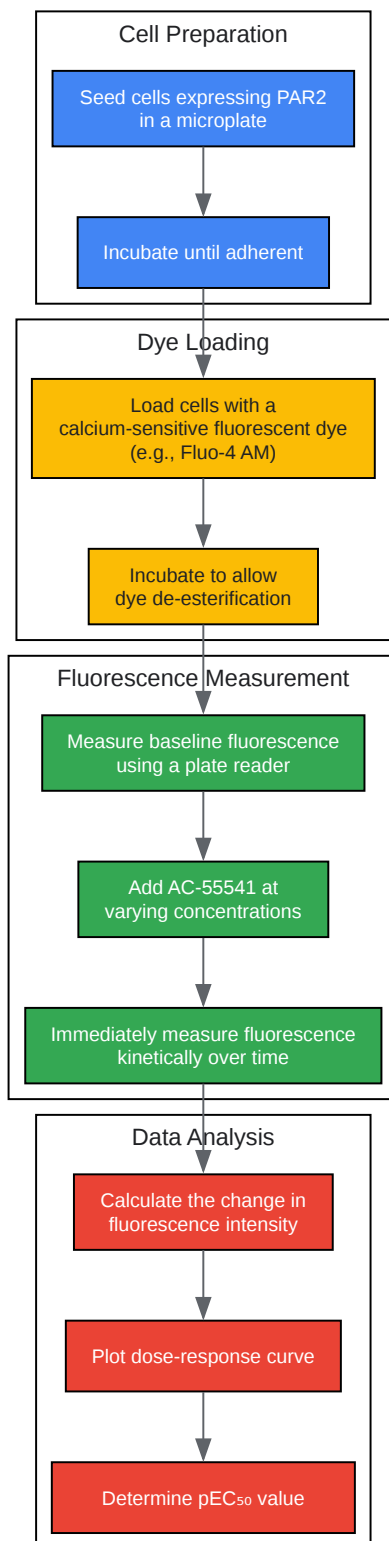
Experimental Protocols

The following are generalized methodologies for key experiments used to characterize the activity of **AC-55541**. Specific cell types, reagent concentrations, and incubation times should be optimized for the experimental system being used.

Calcium (Ca²⁺) Mobilization Assay

This assay measures the increase in intracellular calcium concentration following receptor activation.

Calcium Mobilization Assay Workflow

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- To cite this document: BenchChem. [AC-55541 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665388#ac-55541-molecular-weight-and-formula]

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